

Technical Safety & Handling Guide: 2-Pentyloxy-5-Aminobenzoic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Benzoic acid, 5-amino-2-(pentyloxy)-*

CAS No.: *13737-91-2*

Cat. No.: *B1666661*

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Executive Summary & Chemical Identity

This guide serves as an advanced technical supplement to a standard Safety Data Sheet (SDS). While standard SDSs provide regulatory compliance data, this document interprets that data for practical application in drug discovery and material science workflows.

2-Pentyloxy-5-aminobenzoic acid is a bifunctional intermediate characterized by an electron-rich aniline moiety and a lipophilic pentyloxy tail. It is primarily utilized in the synthesis of ferroelectric liquid crystals, azo dyes, and as a pharmacophore in benzamide-based pharmaceutical intermediates (e.g., PARP inhibitors or gastroprokinetic agents).

Chemical Identification

Property	Specification
Chemical Name	5-Amino-2-(pentyloxy)benzoic acid
Common Synonyms	5-Amino-2-pentyloxybenzoic acid; 2-Pentyloxy-5-carboxyaniline
Molecular Formula	
Molecular Weight	223.27 g/mol
CAS Number	Note: Specific isomer often custom synthesized. [1] Analogous to 61566-63-0 (4-amino isomer). [2]
Physical State	Solid (Powder/Crystalline)
Color	Off-white to beige (Darkens upon oxidation)
Solubility	Soluble in DMSO, Methanol, DCM; Sparingly soluble in water.

Hazard Identification & GHS Classification (SAR Analysis)

Note: As a specialized intermediate, specific toxicological data is often limited.[3] The following classification is based on Structure-Activity Relationship (SAR) "read-across" from homologous aminobenzoic acids (e.g., Mesalamine, 4-amino-2-pentyloxybenzoic acid).

GHS Label Elements

Signal Word:WARNING[4]

Hazard Class	Category	Hazard Statement	Code
Skin Corrosion/Irritation	Cat 2	Causes skin irritation. [3][5][6]	H315
Eye Damage/Irritation	Cat 2A	Causes serious eye irritation.[3][4][6][7][8]	H319
STOT - Single Exposure	Cat 3	May cause respiratory irritation.[3][4][7][8]	H335
Sensitization (Skin)	Cat 1	May cause an allergic skin reaction (Amine moiety).	H317

The "Why" Behind the Hazards (Mechanistic Safety)

- The Amino Group (

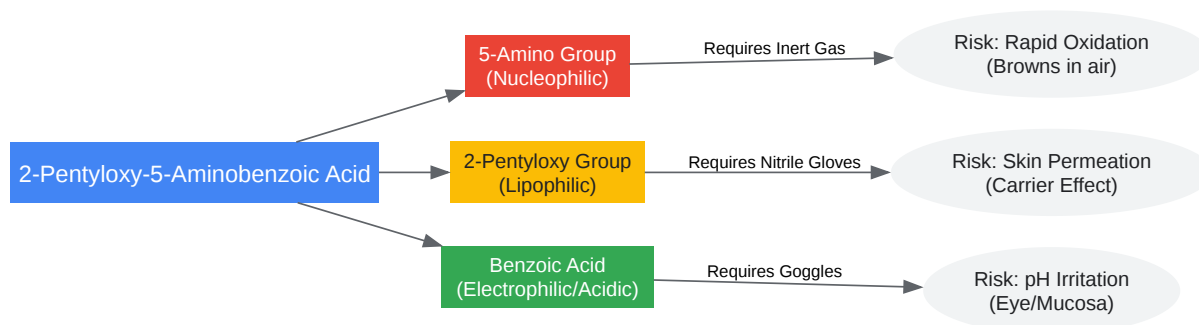
): Primary aromatic amines are notorious sensitizers. They can form haptens by reacting with skin proteins, leading to allergic contact dermatitis.
- The Pentyloxy Chain (

): This lipophilic tail significantly increases the molecule's ability to penetrate the stratum corneum (outer skin layer) compared to simple aminobenzoic acid. Result: Enhanced systemic absorption potential.
- The Carboxylic Acid (

): Provides local acidity, contributing to eye and mucosal irritation upon contact.

Structural Reactivity & Handling Logic

To handle this compound safely, one must understand its reactivity profile. The following diagram illustrates the "Hazard Zones" within the molecule.



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Figure 1: Structural Reactivity Map mapping functional groups to specific safety protocols.

Experimental Protocols & Safe Handling

Storage & Stability Workflow

The primary instability mode is oxidative degradation of the amino group, turning the white powder to a purple/black tar.

- Atmosphere: Store under Argon or Nitrogen blanket.
- Temperature: Refrigerate () to slow oxidation kinetics.
- Container: Amber glass (light sensitive).

Handling Workflow (Step-by-Step)

Objective: Safely weigh and transfer 5.0g of reagent for a coupling reaction.

- PPE Setup:
 - Respiratory: N95 or P100 respirator (powder form is an inhalation hazard).

- Dermal: Double-gloving recommended. Inner: Latex (tactile); Outer: Nitrile (chemical resistance). The pentyloxy group degrades latex over time.
- Eyes: Chemical splash goggles.
- Weighing (Inside Fume Hood):
 - Do not weigh on an open bench.
 - Use an anti-static gun if the powder is fluffy/charged to prevent dispersal.
 - Pre-flush the receiving vessel with Nitrogen.
- Solubilization:
 - Add solvent (e.g., DCM or DMF) slowly.
 - Caution: If neutralizing the acid moiety with a base (e.g.,

or

) , gas evolution (

or

) will occur. Vent appropriately.
- Waste Disposal:
 - Segregate as Halogen-Free Organic Waste.
 - Do not mix with strong oxidizers (e.g., nitric acid) in the waste stream; risk of exothermic decomposition.

Emergency Response Logic

Scenario	Immediate Action	Scientific Rationale
Skin Contact	Wash with soap/water for 15 min.	Lipophilic tail aids absorption; immediate surfactant use (soap) is critical to strip it from skin lipids.
Eye Contact	Rinse for 15 min; Lift eyelids.	Acidic nature causes immediate protein denaturation in the cornea.
Inhalation	Move to fresh air; Oxygen if needed.	Amines can cause bronchospasm; monitor for delayed pulmonary edema.
Spill (Solid)	Dampen with PEG-400 or water, then sweep.	Dampening prevents dust generation (inhalation hazard).

Synthesis Context: The "Application Scientist" Perspective

When using this molecule in synthesis (e.g., amide coupling or diazotization), standard protocols must be adjusted for its specific properties.

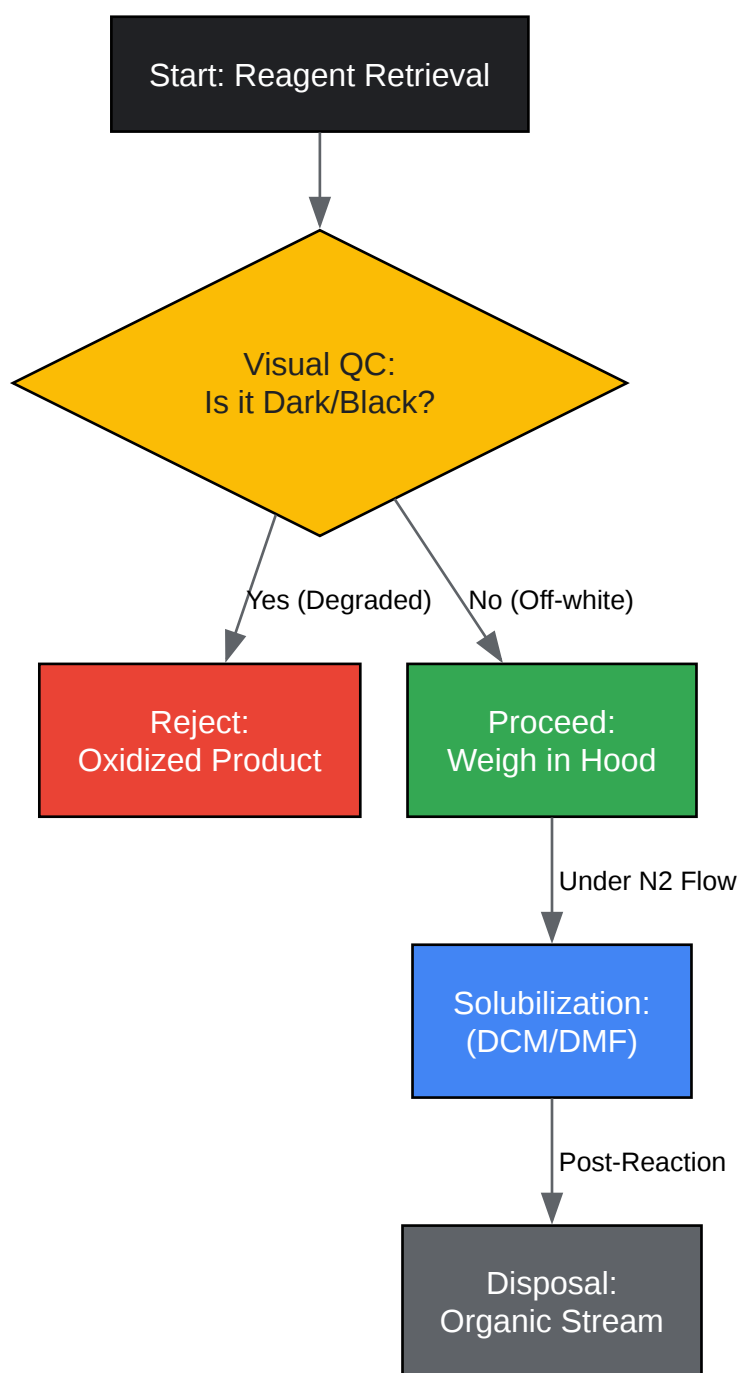
Diazotization (Azo Dye/Sandmeyer Reaction)

If converting the amine to a diazonium salt:

- Temperature Control: Maintain
The electron-donating pentyloxy group stabilizes the diazonium intermediate slightly, but thermal decomposition is still rapid and exothermic.
- Acidity: Ensure strong acidic conditions (
) to prevent coupling with itself (self-polymerization).

Acylation (Amide Formation)[10]

- Selectivity: The amine is more nucleophilic than the carboxylic acid (unless the acid is activated).
- Scavenging: Use a non-nucleophilic base (DIPEA) to scavenge protons. Pyridine usage requires caution as it may solubilize the product too well, making workup difficult.



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Figure 2: Operational decision tree for handling sensitive aminobenzoic derivatives.

References

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